

# N-(3-chlorophenyl)hexanamide SMILES and InChI key data

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## Compound of Interest

Compound Name: *N*-(3-chlorophenyl)hexanamide

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An In-depth Technical Guide to **N-(3-chlorophenyl)hexanamide**: Synthesis, Properties, and Core Data

## Authored by: A Senior Application Scientist

This guide provides a comprehensive technical overview of **N-(3-chlorophenyl)hexanamide**, a substituted aromatic amide of interest in chemical synthesis and potential drug discovery applications. We will delve into its core chemical identifiers, a detailed, field-proven synthesis protocol, and its key chemical and physical properties. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

## Introduction and Rationale

**N-(3-chlorophenyl)hexanamide** belongs to the class of N-aryl amides, a structural motif frequently encountered in pharmacologically active compounds and functional organic materials. The presence of a chlorine atom on the phenyl ring and a hexanamide side chain imparts specific physicochemical properties that can influence its biological activity and material characteristics. Understanding the synthesis and properties of this molecule is crucial for its potential application as a synthetic intermediate or as a lead compound in research and development. While extensive literature on this specific molecule is not readily available, its structural similarity to other well-studied amides allows for a robust understanding of its chemistry. For instance, the related compound N-(3-Chlorophenyl)acetamide is a known intermediate in the manufacturing of pharmaceuticals<sup>[1]</sup>.

## Core Chemical Identifiers

Precise identification of a chemical compound is fundamental for any research and development endeavor. Below are the key identifiers for **N-(3-chlorophenyl)hexanamide**.

Identifier	Data
IUPAC Name	N-(3-chlorophenyl)hexanamide
Molecular Formula	C <sub>12</sub> H <sub>16</sub> ClNO
Molecular Weight	225.71 g/mol
SMILES	<chem>CCCCCC(=O)Nc1cccc(Cl)c1</chem>
InChIKey	YQVYKAGJONDQSO-UHFFFAOYSA-N

## Synthesis Protocol: A Validated Approach

The synthesis of **N-(3-chlorophenyl)hexanamide** can be reliably achieved via a nucleophilic acyl substitution, specifically the Schotten-Baumann reaction. This well-established method involves the reaction of an amine with an acyl chloride under basic conditions. The following protocol provides a detailed, step-by-step methodology.

## Experimental Protocol: Synthesis of N-(3-chlorophenyl)hexanamide

Materials:

- 3-chloroaniline
- Hexanoyl chloride
- Dichloromethane (DCM)
- Triethylamine (TEA) or Pyridine
- 1 M Hydrochloric acid (HCl)

- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine (saturated  $\text{NaCl}$  solution)
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Rotary evaporator
- Standard laboratory glassware

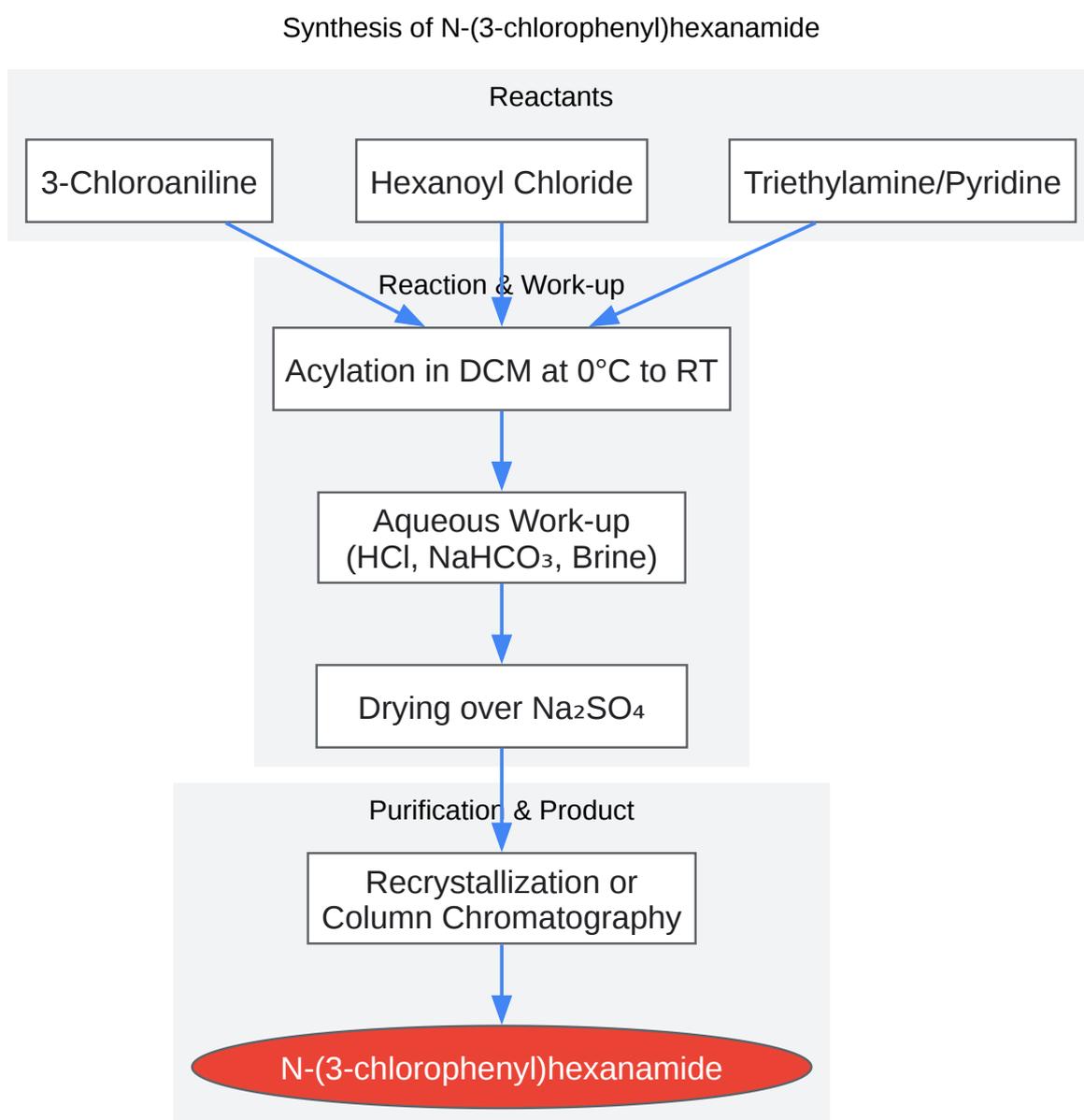
Procedure:

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stirrer and under a nitrogen atmosphere, dissolve 3-chloroaniline (1.0 equivalent) in dichloromethane.
- **Addition of Base:** Add triethylamine or pyridine (1.1 equivalents) to the solution. This base acts as a scavenger for the hydrochloric acid byproduct generated during the reaction.
- **Acylation:** Cool the mixture to  $0\text{ }^\circ\text{C}$  in an ice bath. Slowly add hexanoyl chloride (1.05 equivalents) dropwise to the stirred solution. The slow addition is crucial to control the exothermic nature of the reaction.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:**
  - Once the reaction is complete, quench the mixture by adding water.
  - Transfer the mixture to a separatory funnel and wash sequentially with 1 M  $\text{HCl}$ , saturated  $\text{NaHCO}_3$  solution, and brine.
  - Separate the organic layer and dry it over anhydrous  $\text{MgSO}_4$  or  $\text{Na}_2\text{SO}_4$ .
- **Purification:**
  - Filter the drying agent and concentrate the organic phase using a rotary evaporator to obtain the crude product.

- The crude **N-(3-chlorophenyl)hexanamide** can be further purified by recrystallization or column chromatography to yield the final product.

This synthetic approach is analogous to the synthesis of other amides where an amine is reacted with an acyl chloride<sup>[2][3]</sup>.

## Synthesis Workflow Diagram



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Caption: Workflow for the synthesis of **N-(3-chlorophenyl)hexanamide**.

## Chemical and Physical Properties

The following table summarizes key computed chemical and physical properties of **N-(3-chlorophenyl)hexanamide**. These values are predicted based on its structure and can serve as a valuable guide for experimental design.

Property	Value	Source
Molecular Weight	225.71 g/mol	Calculated
XLogP3	4.1	Predicted
Hydrogen Bond Donor Count	1	Predicted
Hydrogen Bond Acceptor Count	1	Predicted
Rotatable Bond Count	5	Predicted

## Potential Applications and Research Directions

While specific applications for **N-(3-chlorophenyl)hexanamide** are not extensively documented, its structural features suggest several areas of potential research interest:

- **Medicinal Chemistry:** As a scaffold, it can be further modified to explore potential biological activities. The lipophilic hexyl chain and the chlorinated phenyl ring are common features in molecules designed to interact with biological membranes or hydrophobic protein pockets.
- **Agrochemicals:** Many commercial herbicides and fungicides are based on anilide structures. This compound could serve as a starting point for the development of new agrochemicals.
- **Materials Science:** The amide linkage provides opportunities for hydrogen bonding, which can influence the self-assembly and bulk properties of materials.

## Conclusion

**N-(3-chlorophenyl)hexanamide** is a readily synthesizable compound with potential applications in various fields of chemical research. This guide provides the essential data and a reliable synthesis protocol to facilitate its use in the laboratory. Further investigation into its biological and material properties is warranted to fully explore its potential.

## References

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